

Application Notes and Protocols for Jet-Stirred Reactor Oxidation of Ethylcyclohexane

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Compound of Interest

Compound Name: Ethylcyclohexane

Cat. No.: B155913

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for studying the gas-phase oxidation of **ethylcyclohexane** (ECH) using a jet-stirred reactor (JSR). This methodology is crucial for understanding the complex reaction kinetics of cycloalkanes, which are important components of conventional fuels and relevant to the study of metabolic pathways of cyclic drug molecules.

Introduction

The oxidation of **ethylcyclohexane** is a multifaceted process involving a vast network of elementary reactions. A jet-stirred reactor is an ideal experimental setup for investigating these kinetics due to its ability to maintain a uniform temperature and concentration of species, allowing for the study of chemical kinetics under well-controlled conditions. This document outlines the experimental protocol for conducting ECH oxidation in a JSR, methods for product analysis, and presents key quantitative data and reaction pathways.

Experimental Apparatus and Setup

A typical experimental setup for the jet-stirred reactor oxidation of **ethylcyclohexane** consists of a spherical or cylindrical fused silica reactor housed in a temperature-controlled furnace. Reactants are introduced into the reactor through nozzles designed to create turbulent jets, ensuring rapid mixing and a homogenous mixture.

Key Components:

- Fused Silica Reactor: Chemically inert and capable of withstanding high temperatures.
- High-Temperature Furnace: Provides uniform heating of the reactor.
- Mass Flow Controllers: Precisely regulate the flow rates of gaseous reactants and diluents.
- Liquid Fuel Delivery System: A syringe pump or similar device to introduce liquid **ethylcyclohexane** into a vaporizer.
- Vaporizer: Heats the liquid ECH to a gaseous state before it enters the reactor.
- Sampling Probe: A quartz probe with a small orifice to extract gas samples from the reactor for analysis.
- Analytical Equipment: Gas chromatograph (GC), mass spectrometer (MS), or a combination such as GC-MS or photoionization mass spectrometry (PIMS) for species identification and quantification.

Experimental Protocols

This section details the step-by-step procedure for conducting the jet-stirred reactor oxidation of **ethylcyclohexane**.

Reactor Preparation and Leak Check

- Cleaning: Ensure the fused silica reactor is thoroughly cleaned to remove any residues from previous experiments. This can be done by flowing a high-temperature oxidizing gas mixture (e.g., air) through the reactor, followed by purging with an inert gas like nitrogen or argon.
- Assembly: Assemble the reactor within the furnace and connect all gas lines, the fuel delivery system, and the sampling probe.
- Leak Check: Pressurize the system with an inert gas to the desired experimental pressure and monitor for any pressure drop over a significant period. The system should be free of leaks to ensure accurate control of the reactant concentrations and to prevent the ingress of atmospheric gases.

Reactant Preparation and Delivery

- **Gas Mixture Preparation:** Use high-purity gases (oxygen, and a diluent such as nitrogen or helium). The flow rates of each gas are controlled by calibrated mass flow controllers to achieve the desired equivalence ratio and dilution.
- **Ethylcyclohexane Delivery:** Liquid **ethylcyclohexane** (high purity) is delivered at a precise flow rate using a syringe pump into a heated vaporizer.
- **Vaporization and Mixing:** The vaporized **ethylcyclohexane** is mixed with the diluent gas before being introduced into the reactor. The transfer lines should be heated to prevent condensation of the fuel.

Experimental Procedure

- **System Purge:** Before introducing reactants, purge the entire system, including the reactor and gas lines, with an inert gas to remove any residual air or moisture.
- **Set Operating Conditions:**
 - Set the furnace to the desired reaction temperature.
 - Set the pressure in the reactor using a back-pressure regulator.
 - Initiate the flow of the diluent gas.
- **Introduce Reactants:**
 - Start the flow of oxygen and the vaporized **ethylcyclohexane**/diluent mixture into the reactor through the nozzles. The high velocity of the gas jets ensures rapid mixing.
 - The residence time of the gas mixture in the reactor is controlled by the total flow rate of the gases and the reactor volume.
- **Achieve Steady State:** Allow the system to reach a steady state, which is typically achieved after a few residence times. This is characterized by stable temperature, pressure, and species concentrations at the reactor outlet.

- Gas Sampling and Analysis:
 - Once at steady state, extract a sample of the reacting mixture through the sampling probe. The probe's tip is typically located in the center of the reactor.
 - Rapidly cool and dilute the sample to quench the reactions.
 - Analyze the sample using the chosen analytical techniques (GC-FID, GC-MS, PIMS, etc.) to identify and quantify the reactants, intermediates, and products.
- Varying Experimental Parameters: Repeat steps 3-5 for different temperatures, pressures, equivalence ratios, or residence times to obtain a comprehensive dataset.

Data Presentation: Quantitative Analysis

The following tables summarize the mole fractions of key species identified during the oxidation of **ethylcyclohexane** in a jet-stirred reactor at a pressure of 800 Torr and a residence time of 2 seconds. Data is presented for different equivalence ratios (Φ).

Table 1: Mole Fractions of Major Species at $\Phi = 0.25$

Temperature (K)	ECH (mol frac)	O ₂ (mol frac)	CO (mol frac)	CO ₂ (mol frac)	H ₂ O (mol frac)
600	0.005	0.02	0.0001	0.0001	0.0002
700	0.0045	0.018	0.0005	0.0006	0.0008
800	0.002	0.01	0.003	0.004	0.005
900	0.0001	0.002	0.006	0.008	0.009
1000	< 1e-5	< 1e-4	0.007	0.01	0.011

Table 2: Mole Fractions of Key Intermediates at $\Phi = 1.0$

Temperature (K)	Ethylene (C ₂ H ₄)	Propene (C ₃ H ₆)	1-Butene (C ₄ H ₈)	Cyclohexene	Formaldehyde (CH ₂ O)
700	0.0001	0.00005	0.00002	0.0001	0.00005
800	0.0008	0.0004	0.0002	0.0005	0.0003
900	0.002	0.001	0.0005	0.0003	0.0008
1000	0.0015	0.0008	0.0003	0.0001	0.0005
1100	0.0005	0.0003	0.0001	< 1e-5	0.0002

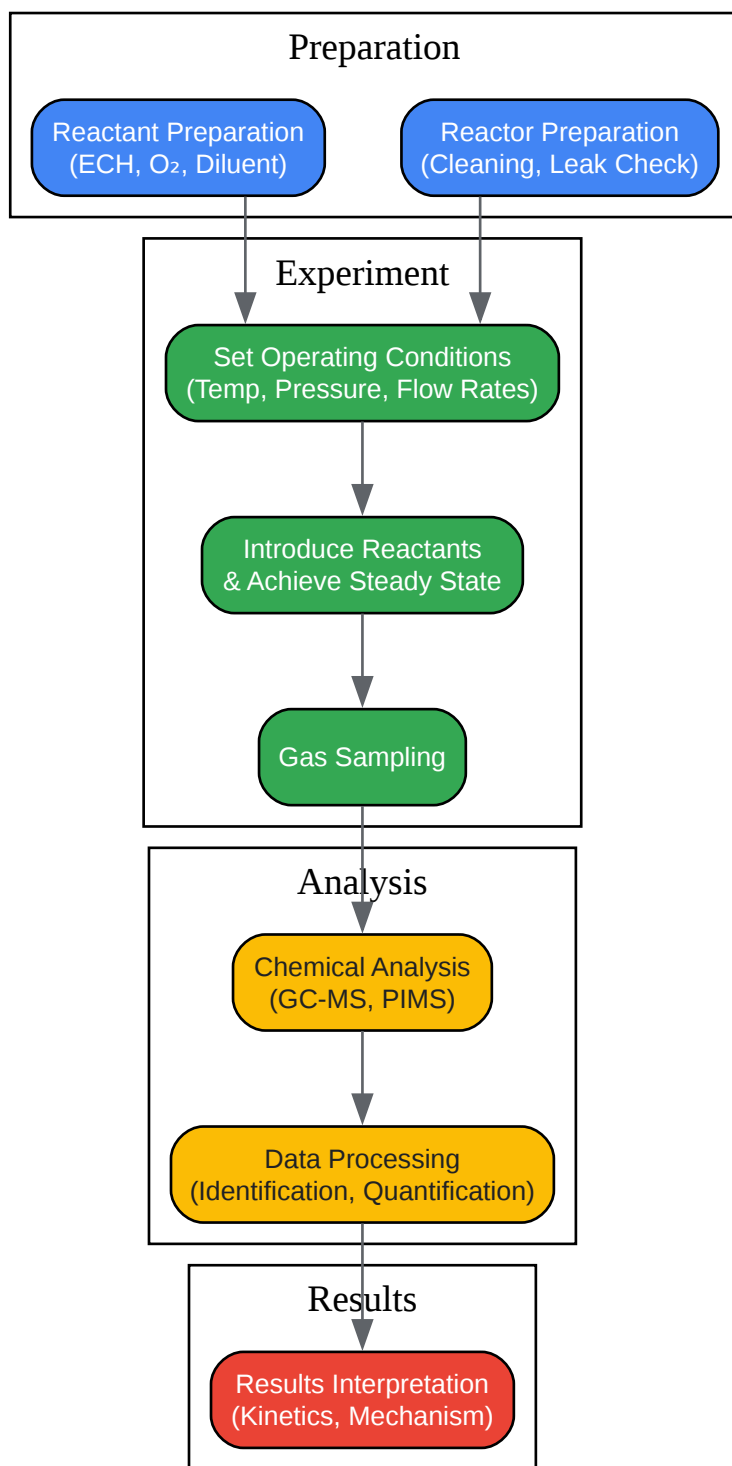
Table 3: Mole Fractions of Aromatic Products at $\Phi = 2.0$ [\[1\]](#)

Temperature (K)	Benzene (C ₆ H ₆)	Toluene (C ₇ H ₈)	Ethylbenzene (C ₈ H ₁₀)	Styrene (C ₈ H ₈)
850	0.00001	0.00002	0.00005	0.00003
900	0.00005	0.00008	0.00015	0.0001
950	0.0001	0.00015	0.0002	0.00018
1000	0.00008	0.00012	0.00015	0.00015
1050	0.00005	0.00008	0.0001	0.0001

Visualizations: Workflows and Reaction Pathways

Experimental Workflow

The following diagram illustrates the logical flow of the experimental process for studying **ethylcyclohexane** oxidation in a jet-stirred reactor.

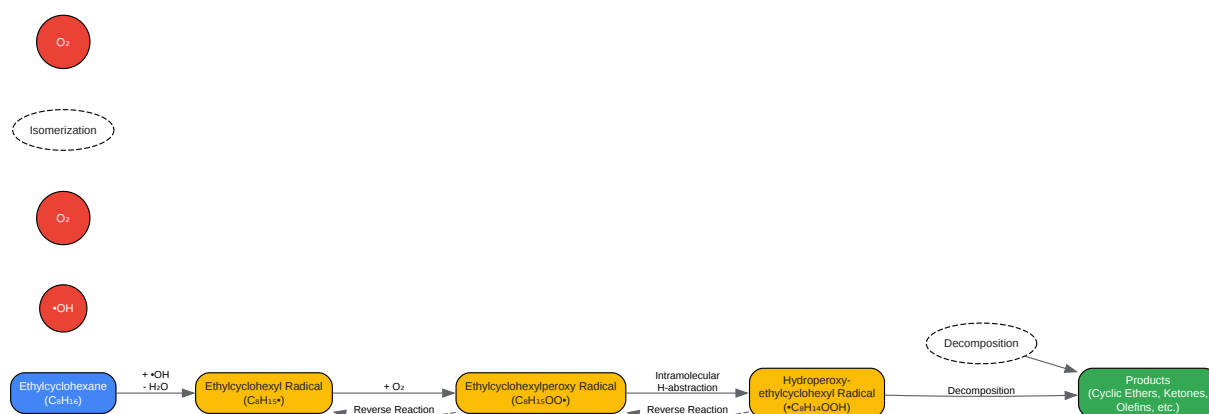


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Experimental workflow for JSR oxidation of **ethylcyclohexane**.

Simplified Low-Temperature Oxidation Pathway of Ethylcyclohexane

The oxidation of **ethylcyclohexane** at low to intermediate temperatures is initiated by the abstraction of a hydrogen atom by radicals such as hydroxyl ($\bullet\text{OH}$), forming an ethylcyclohexyl radical. This is followed by a series of reactions, including the addition of molecular oxygen and subsequent isomerization and decomposition reactions.



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Simplified low-temperature oxidation pathway of **ethylcyclohexane**.

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References

- 1. researchgate.net [researchgate.net]
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